

Chemical and Physical Properties of 2-Butoxyethyl Oleate

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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The following table consolidates the available quantitative data for **2-butoxyethyl oleate** (CAS 109-39-7).

Property	Value
CAS Number	109-39-7 [1] [2] [3]
Molecular Formula	C ₂₄ H ₄₆ O ₃ [1] [2] [3]
Molecular Weight	382.62 g/mol [1] [2] [3]
Density	0.893 g/cm ³ [1] [2] [3]
Boiling Point	462.5 °C at 760 mmHg [1] [2] [3]
Flash Point	168.5 °C [1] [2] [3]
Vapor Pressure	9.81E-09 mmHg at 25°C [1]
Index of Refraction	n _{20/D} 1.455 (lit.) [1]
LogP	7.38 [1] [3]
HS Code	2916150000 [1]

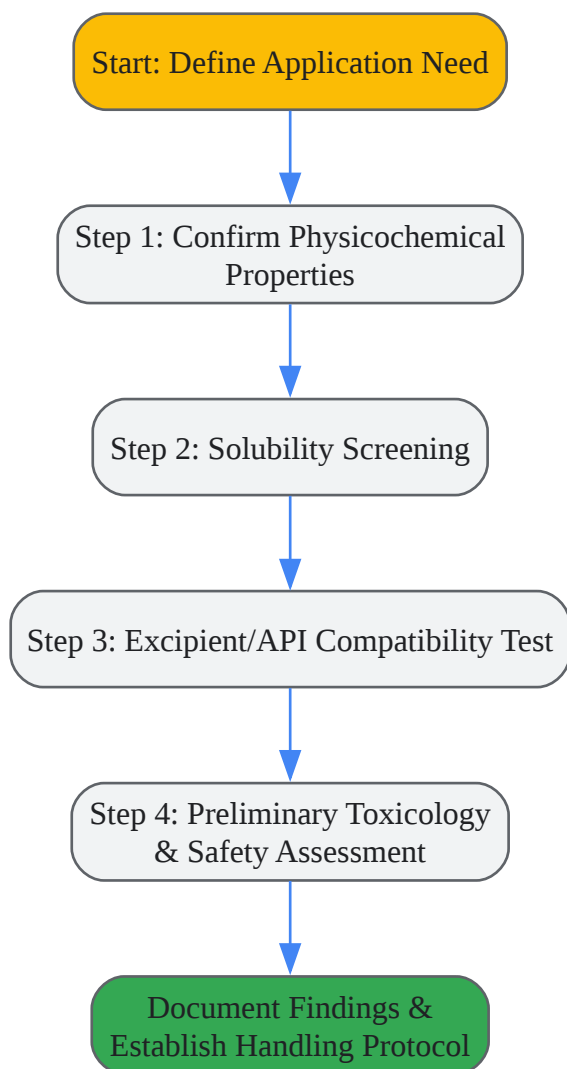
Potential Applications & Handling Considerations

While direct references to pharmaceutical use are absent, the compound's properties suggest potential applications and critical handling considerations for researchers.

- **Potential Solvent Applications:** **2-Butoxyethyl oleate** is an ester of oleic acid and 2-butoxyethanol. Its high molecular weight and significant **LogP value of 7.38** indicate it is an extremely **lipophilic (oil-loving) solvent** [1] [3]. This makes it a potential candidate for dissolving very non-polar compounds and could be relevant in formulating slow-release matrices or topical drug delivery systems where lipid solubility is desired.
- **Synonyms and Commercial Context:** The compound is known under several other names, which can be useful for literature searches. These include **Butyl Cellosolve Oleate**, **Ethylene Glycol Monobutyl Ether Oleate**, **Kesscoflex BCO**, and **Plasthall 325** [3] [4]. The presence of trade names like Plasthall 325 suggests its industrial use may be as a **plasticizer or softening agent** in polymers [3] [4].
- **Critical Safety Notes:** A major research gap is the lack of a published Safety Data Sheet (MSDS) for this specific compound [1]. However, its high boiling and flash points classify it as a **combustible liquid** [1] [2] [3]. The parent compound, 2-butoxyethanol, is known to cause hemolysis (red blood cell destruction) in animals [5]. **Until specific toxicological data for 2-butoxyethyl oleate is obtained, it must be handled with extreme caution**, using appropriate personal protective equipment (PPE) and under a well-ventilated fume hood.

Recommended Protocol for Preliminary Solvent Evaluation

Given the lack of direct data, the following protocol outlines a systematic approach to evaluate **2-butoxyethyl oleate** for a specific research application.



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Objective

To determine the suitability of **2-butoxyethyl oleate** as a solvent or excipient for a specific active pharmaceutical ingredient (API) or formulation.

Materials

- **2-Butoxyethyl oleate** (reference suppliers from [2] [3])
- Target API(s) and other excipients
- Standard solvents for comparison

- Analytical equipment (HPLC, UV-Vis, etc.)

Methodology

- **Solubility Analysis:** Prepare saturated solutions of the target API in **2-butoxyethyl oleate** and control solvents. Agitate for 24 hours at controlled temperature (e.g., 25°C and 37°C). Filter and quantify the dissolved API using a validated analytical method (e.g., HPLC-UV) to determine saturation solubility.
- **Compatibility Testing:** Create binary mixtures of the API and **2-butoxyethyl oleate** at relevant ratios. Seal the mixtures in vials and store them at accelerated stability conditions (e.g., 40°C ± 2°C / 75% ± 5% RH). Withdraw samples at predetermined intervals (e.g., 0, 1, 2, 4 weeks) and analyze for any changes in appearance, assay/potency, and formation of degradation products.
- **For Cell-based Studies:** If the solvent is intended for in vitro work, its effect on cell viability must be tested. Prepare a stock solution in culture medium (using a solubilizing agent like DMSO if necessary) and perform a dose-response cytotoxicity assay (e.g., MTT assay) on relevant cell lines.

A Path Forward for Your Research

The information available on **2-butoxyethyl oleate** is currently insufficient for direct application in drug development. To proceed, you may need to:

- **Contact Suppliers Directly:** Reach out to the chemical suppliers listed in the search results to inquire about unpublished data, technical data sheets, or sample availability for your own testing [2] [3].
- **Explore Analogous Compounds:** Consider solvents with better-established safety profiles and similar properties (e.g., other long-chain esters like ethyl oleate or isopropyl myristate) as potential alternatives.
- **Conduct Foundational Research:** The lack of data presents a research opportunity. Your work could help establish the basic safety and application protocols for this compound.

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